

Personal protective equipment for handling LCB 03-0110 dihydrochloride

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Compound of Interest

Compound Name: LCB 03-0110 dihydrochloride

Cat. No.: B10788013

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Essential Safety and Handling of LCB 03-0110 Dihydrochloride

For researchers, scientists, and drug development professionals handling **LCB 03-0110 dihydrochloride**, a potent c-Src kinase inhibitor, adherence to strict safety protocols is paramount to ensure personal safety and maintain experimental integrity. This guide provides essential, immediate safety, handling, and disposal information.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE for handling **LCB 03-0110 dihydrochloride**.

Body Part	Protection	Specifications
Eyes	Safety Glasses with side-shields	Conforming to EN166
Hands	Compatible chemical-resistant gloves	---
Skin and Body	Laboratory coat	---

Emergency and First Aid Procedures

Immediate and appropriate response to accidental exposure is critical. The laboratory should be equipped with a safety shower and an eyewash station.^[1]

Exposure Route	First Aid Measures
If Inhaled	Move the person into fresh air. If not breathing, give artificial respiration.
In Case of Skin Contact	Wash off with soap and plenty of water.
In Case of Eye Contact	Flush eyes with water as a precaution.
If Swallowed	Never give anything by mouth to an unconscious person. Rinse mouth with water.

Handling and Storage

Proper handling and storage are crucial to maintain the stability and integrity of **LCB 03-0110 dihydrochloride**.

Aspect	Procedure
Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
Storage	Desiccate at room temperature.

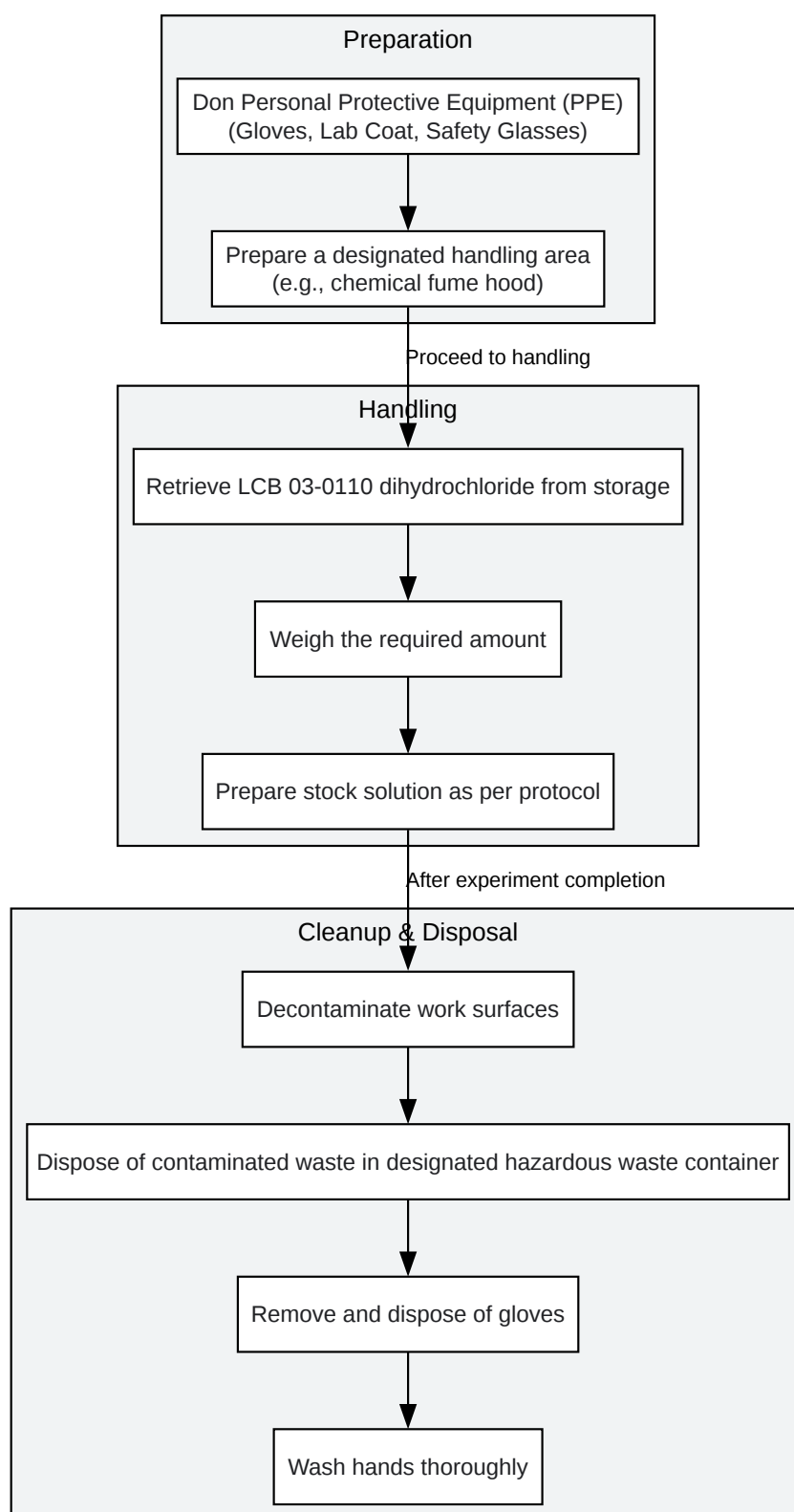
Disposal Plan

All materials contaminated with **LCB 03-0110 dihydrochloride** must be disposed of as hazardous waste.

Waste Type	Disposal Procedure
Unused Product	Dispose of contents/container to an approved waste disposal plant. [2]
Contaminated Materials	Hold all material for appropriate disposal as described under section 13 of the Safety Data Sheet. [1]

Experimental Workflow for Handling LCB 03-0110 Dihydrochloride

The following diagram outlines the standard procedure for safely handling **LCB 03-0110 dihydrochloride** in a laboratory setting.



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Caption: Workflow for Safe Handling of **LCB 03-0110 Dihydrochloride**.

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References

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- 2. LCB 03-0110 dihydrochloride|1962928-28-4|MSDS [dcchemicals.com]
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